

Environmental Fate and Degradation of Zoxamide-d5: A Technical Guide

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Compound of Interest

Compound Name: Zoxamide-d5

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This technical guide provides a comprehensive overview of the environmental fate and degradation pathways of Zoxamide, with the assumption that the isotopically labeled **Zoxamide-d5** exhibits analogous behavior and is used as a tracer in environmental studies. Zoxamide is a benzamide fungicide utilized for the control of Oomycete fungi on various crops. Understanding its environmental persistence, mobility, and transformation is crucial for assessing its ecological impact.

Executive Summary

Zoxamide is characterized by low aqueous solubility and is not typically persistent in soil or aquatic environments. Its degradation is primarily driven by a combination of aerobic soil metabolism, hydrolysis, and photolysis. The major degradation products identified in environmental matrices include RH-127450, RH-163353, and RH-24549. This guide summarizes the available quantitative data, details the experimental protocols used to assess its environmental fate, and provides visual representations of its degradation pathways and experimental workflows.

Physicochemical Properties of Zoxamide

Property	Value	Reference
IUPAC Name	(RS)-3,5-Dichloro-N-(3-chloro-1-ethyl-1-methyl-2-oxopropyl)-4-methylbenzamide	[1]
CAS Number	156052-68-5	[1]
Molecular Formula	C ₁₄ H ₁₆ Cl ₃ NO ₂	
Molecular Weight	336.64 g/mol	[2]
Water Solubility	Low	[3]
Vapor Pressure	<1.3 x 10 ⁻⁵ Pa at 20°C	[1]
Log P (octanol-water partition coefficient)	3.76 ± 0.04	[1][2]

Environmental Degradation Pathways

The environmental degradation of Zoxamide proceeds through several key pathways, leading to the formation of various metabolites.

Aerobic Soil Metabolism

Under aerobic conditions, Zoxamide is readily degraded by soil microorganisms. The primary metabolites formed are RH-127450 (a de-chlorinated product), RH-163353 (an acid derivative), and RH-24549 (a benzoic acid derivative).[1] Mineralization to carbon dioxide is a significant route of dissipation.[4]

Hydrolysis

Zoxamide is susceptible to hydrolysis, particularly under alkaline conditions. This process contributes to its degradation in aqueous environments.

Photolysis

In the presence of sunlight, Zoxamide can undergo photolytic degradation in both water and on soil surfaces. The aqueous photolysis half-life has been reported to be approximately 14 days.

[\[5\]](#)

Degradation Pathway of Zoxamide

Caption: Proposed degradation pathway of Zoxamide in the environment.

Quantitative Environmental Fate Data

The following tables summarize the reported half-lives (DT₅₀) of Zoxamide in various environmental compartments.

Table 1: Aerobic Soil Metabolism Half-Life of Zoxamide

Soil Type	Temperature (°C)	Half-Life (days)	Reference
Various Soils	20-25	2 - 19	[5]
Sandy Loam / Silt Loam	Not Specified	10.88 - 17.81 (R-enantiomer)	[5]
Sandy Loam / Silt Loam	Not Specified	8.05 - 14.41 (S-enantiomer)	[5]

Table 2: Abiotic Degradation Half-Life of Zoxamide

Degradation Process	Medium	pH	Temperature (°C)	Half-Life (days)	Reference
Photolysis	Aqueous	4	25	14	[5]
Photolysis	Soil	Not Specified	Not Specified	4.3 - 7.4	[6]
Hydrolysis	Aqueous	Not Specified	Not Specified	17.6 - 21.9	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of environmental fate studies. The following sections outline typical experimental protocols for assessing the degradation of Zoxamide.

Aerobic Soil Metabolism Study

This protocol is based on general guidelines such as those from the EPA and OECD.

Experimental Workflow for Aerobic Soil Metabolism Study

Caption: Workflow for a typical aerobic soil metabolism study.

Methodology:

- **Soil Selection and Characterization:** Collect fresh soil from a location with no prior pesticide application. Characterize the soil for texture (e.g., sandy loam), pH, organic carbon content, and microbial biomass.[7]
- **Test Substance:** Utilize uniformly ring-labeled [^{14}C]-**Zoxamide-d5** of known radiochemical purity and specific activity.
- **Application:** Apply the [^{14}C]-**Zoxamide-d5** solution to portions of the characterized soil to achieve the desired concentration (e.g., 1.5 mg/kg).
- **Incubation:** Incubate the treated soil samples in the dark at a constant temperature (e.g., $20 \pm 2^\circ\text{C}$) and moisture level (e.g., 40-60% of maximum water holding capacity) for a period of up to 122 days.[4] Use flow-through systems to trap evolved $^{14}\text{CO}_2$ and other volatile organics.
- **Sampling:** Collect triplicate samples at various time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 122 days).
- **Extraction:** Extract the soil samples with an appropriate solvent system (e.g., acetonitrile/water).
- **Analysis:** Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with a radioactivity detector to quantify **Zoxamide-d5** and its degradation products. Total radioactivity can be determined by Liquid Scintillation Counting (LSC).
- **Metabolite Identification:** Identify major metabolites using techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

- Data Analysis: Calculate the dissipation half-life (DT_{50}) of **Zoxamide-d5** and the formation and decline of its metabolites.

Hydrolysis Study

Methodology:

- Buffer Solutions: Prepare sterile aqueous buffer solutions at different pH levels (e.g., 4, 7, and 9).
- Test Substance Application: Add a sterile solution of [^{14}C]-**Zoxamide-d5** to the buffer solutions to achieve a known concentration.
- Incubation: Incubate the solutions in the dark at a constant temperature (e.g., 25°C) for a defined period (e.g., 30 days).
- Sampling: Collect triplicate samples at various time intervals.
- Analysis: Directly analyze the aqueous samples by HPLC with a radioactivity detector to determine the concentration of **Zoxamide-d5** over time.
- Data Analysis: Determine the rate of hydrolysis and the half-life (DT_{50}) at each pH level.

Photolysis Study

Methodology:

- Sample Preparation: Prepare aqueous solutions of [^{14}C]-**Zoxamide-d5** in sterile, buffered water (e.g., pH 4).
- Irradiation: Expose the samples to a light source that simulates natural sunlight (e.g., a xenon arc lamp) at a constant temperature (e.g., 25°C).[5] Prepare parallel dark control samples to differentiate between photolytic and other degradation processes.
- Sampling: Collect triplicate samples from both irradiated and dark control groups at various time intervals.

- Analysis: Analyze the samples by HPLC with a radioactivity detector to quantify the remaining **Zoxamide-d5**.
- Data Analysis: Calculate the photolytic degradation rate and the half-life (DT₅₀).

Analytical Methods for Quantification

Accurate quantification of **Zoxamide-d5** and its metabolites is essential for environmental fate studies.

Table 3: Analytical Techniques for Zoxamide and its Metabolites

Technique	Matrix	Purpose	Reference
UPLC-MS/MS	Ginseng Roots	Quantification of Zoxamide and its acid metabolites	[3]
GC-ITMS	Grape, Must, Wine	Residue analysis of Zoxamide	[4]
HPLC with Chiral Column	Soil	Enantioselective quantification of Zoxamide	[5]
HPLC with Radioactivity Detector	Soil, Water	Quantification of radiolabeled Zoxamide and metabolites	[8]
LC-MS/MS	Not Specified	Identification of metabolites	

Conclusion

The available data indicates that Zoxamide is unlikely to persist in the environment. Its degradation is mediated by a combination of biotic and abiotic processes, with aerobic soil metabolism being a key pathway. The major metabolites formed are also subject to further degradation. This technical guide provides a framework for understanding and further

investigating the environmental fate of **Zoxamide-d5**. The detailed protocols and data presented herein should serve as a valuable resource for researchers and professionals in the field.

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